

# Homocycloleucine Hydrochloride: A Technical Overview of its Physicochemical Properties

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## Compound of Interest

Compound Name: *1-Aminocyclohexane-1-carboxylic acid hydrochloride*

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## Introduction

Homocycloleucine hydrochloride, also known as **1-Aminocyclohexane-1-carboxylic acid hydrochloride**, is a cyclic alpha-amino acid derivative.<sup>[1][2]</sup> Its structure, featuring a cyclohexane ring, provides a unique conformational rigidity compared to linear amino acids.<sup>[1]</sup> This compound serves as a valuable building block in medicinal chemistry and pharmaceutical development, particularly in the synthesis of peptides and other bioactive molecules where specific structural constraints are desired.<sup>[1]</sup> The hydrochloride salt form enhances its aqueous solubility, making it more amenable for use in various biochemical applications.<sup>[1]</sup> This technical guide provides a detailed overview of the known physical and chemical properties of Homocycloleucine hydrochloride, along with general experimental protocols for their determination.

## Core Physical and Chemical Properties

The fundamental physicochemical properties of Homocycloleucine hydrochloride are summarized below. These parameters are crucial for its handling, formulation, and application in research and development.

Property	Value	Reference
Molecular Formula	C <sub>7</sub> H <sub>13</sub> NO <sub>2</sub> ·HCl	[3]
C <sub>7</sub> H <sub>14</sub> ClNO <sub>2</sub>	[4]	
Molecular Weight	179.64 g/mol	[3]
CAS Number	39692-17-6	[2]
Appearance	White crystalline powder (inferred from related compounds)	[5]
Stereochemistry	Achiral	[3]
Solubility	The hydrochloride salt form enhances its solubility in water. Being a polar molecule due to the amino and carboxylic acid groups, it is expected to be more soluble in polar solvents like water and less soluble in non-polar organic solvents.[1] [5]	

## Experimental Protocols

Standardized methods are employed to determine the physicochemical properties of compounds like Homocycloleucine hydrochloride. Below are detailed methodologies for key experiments.

### Melting Point Determination

The melting point of a crystalline solid is a critical indicator of its purity.

Methodology:

- **Sample Preparation:** A small amount of the dry Homocycloleucine hydrochloride powder is packed into a capillary tube.

- **Apparatus:** A calibrated melting point apparatus is used.
- **Procedure:** The capillary tube is placed in the apparatus, and the temperature is gradually increased. The temperature range from which the substance starts to melt until it becomes completely liquid is recorded as the melting point.

## Solubility Assessment

Determining the solubility of a compound in various solvents is essential for its application in solution-based assays and formulations.

Methodology:

- **Solvent Selection:** A range of solvents with varying polarities (e.g., water, ethanol, DMSO, hexane) are chosen.
- **Procedure:** An excess amount of Homocycloleucine hydrochloride is added to a known volume of each solvent in a sealed container. The mixture is agitated at a constant temperature until equilibrium is reached.
- **Quantification:** The concentration of the dissolved compound in the supernatant is determined using a suitable analytical method, such as UV-Vis spectroscopy, HPLC, or by gravimetric analysis after solvent evaporation.

## Stability Analysis

Assessing the stability of a compound under various conditions is crucial for determining its shelf-life and appropriate storage conditions.

Methodology:

- **Stress Conditions:** Samples of Homocycloleucine hydrochloride are subjected to various stress conditions, including elevated temperature, humidity, and light exposure.
- **Time Points:** Aliquots of the stressed samples are collected at predefined time intervals.
- **Analysis:** The purity and degradation of the compound are assessed at each time point using a stability-indicating analytical method, typically HPLC. The appearance of new peaks or a

decrease in the area of the main peak indicates degradation.

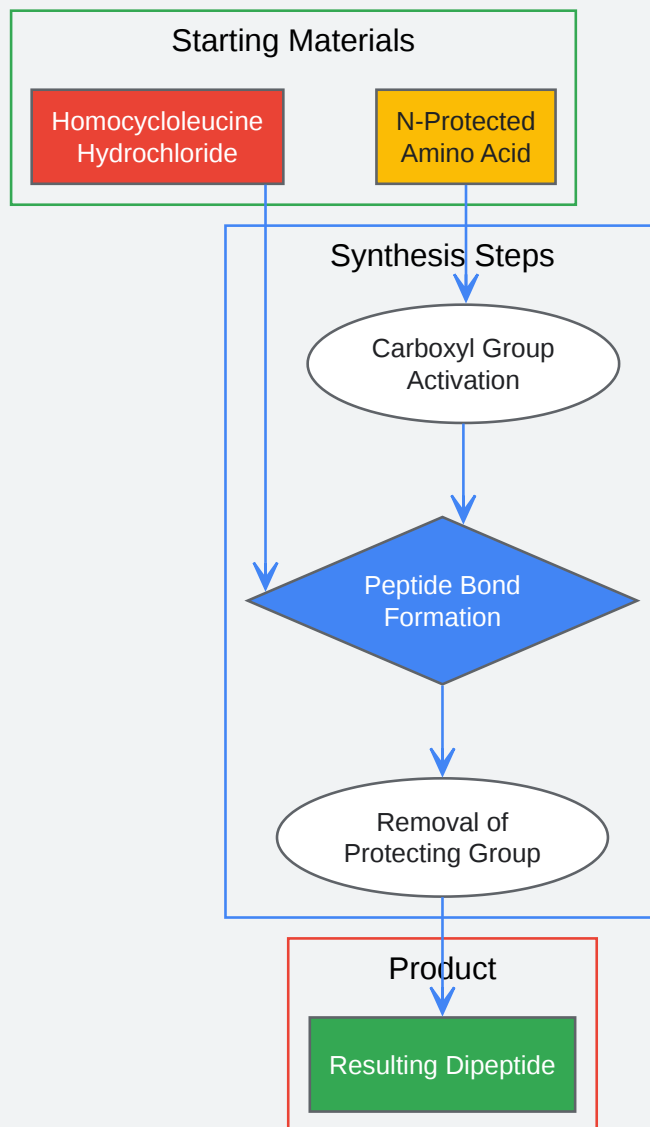
## Biological Context and Applications

Homocycloleucine hydrochloride is primarily utilized as a synthetic building block in pharmaceutical research.<sup>[1]</sup> Its rigid cyclic structure is incorporated into peptide chains to induce specific conformations and enhance stability.<sup>[1]</sup> While a specific signaling pathway directly involving Homocycloleucine hydrochloride is not well-documented, its role in peptide synthesis is significant for drug design and development. It may interact with biomolecules such as proteins and enzymes, potentially acting as a substrate or inhibitor.<sup>[1]</sup>

## Logical Workflow: Role in Peptide Synthesis

The following diagram illustrates the general workflow of how Homocycloleucine hydrochloride is incorporated into a peptide chain, a fundamental process in the development of peptide-based therapeutics.

## Workflow: Incorporation of Homocycloleucine HCl in Peptide Synthesis

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Caption: General workflow for peptide synthesis using Homocycloleucine HCl.

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